

Brevetoxin-3 chemical structure and properties

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Compound of Interest

Compound Name: Brevetoxin-3

Cat. No.: B15590448

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Brevetoxin-3: A Comprehensive Technical Guide

Introduction

Brevetoxin-3 (PbTx-3) is a potent neurotoxin belonging to the brevetoxin family of lipid-soluble polyether compounds.[1] It is produced by the marine dinoflagellate *Karenia brevis*, the organism responsible for harmful algal blooms known as "red tides." [1][2] As a stable derivative of the more abundant Brevetoxin-2, PbTx-3 is frequently utilized in experimental research.[1][3] This toxin poses a significant threat to marine ecosystems and public health, primarily through the consumption of contaminated shellfish, which leads to a condition called Neurotoxic Shellfish Poisoning (NSP).[1][2] The primary molecular target of **Brevetoxin-3** is the voltage-gated sodium channel (VGSC), making it an invaluable tool for research in neuropharmacology and toxicology.[1][4]

Chemical Structure and Properties

Brevetoxin-3 is a complex, ladder-like cyclic polyether molecule.[1] Its intricate structure, consisting of 11 transfused rings, is responsible for its high-affinity interaction with voltage-gated sodium channels.[5][6]

Table 1: Chemical Identifiers for **Brevetoxin-3**

Identifier	Value	Source
IUPAC Name	(1R,3S,5R,7S,9R,11S,12S,14R,16R,18S,20R,21Z,24S,26R,28S,30R,31R,33S,35R,37S,42R,44S,46R,48S)-12-hydroxy-14-[2-(hydroxymethyl)prop-2-enyl]-1,3,11,24,31,41,44-heptamethyl-2,6,10,15,19,25,29,34,38,43,47-undecaoxaundecacyclo[26.22.0.0 ^{3,26} .0 ^{5,24} .0 ^{7,20} .0 ^{9,18} .0 ^{11,16} .0 ^{30,48} .0 ^{33,46} .0 ^{35,44} .0 ^{37,42}]pentaconta-21,40-dien-39-one	[1][7]
Synonyms	PbTx-3, Dihydrobrevetoxin B, T-17 Toxin	[1][8]
CAS Number	85079-48-7	[1][4][8][9]

Table 2: Physicochemical Properties of **Brevetoxin-3**

Property	Value	Source
Molecular Formula	C ₅₀ H ₇₂ O ₁₄	[1][4][7][8][9]
Molecular Weight	897.1 g/mol	[1][4][7]
Appearance	Crystalline solid / White film	[1][4]
Purity	≥95%	[1][8]
Melting Point	291-293 °C	[4]
Solubility	Soluble in DMSO, ethanol, methanol, acetone, ethyl acetate	[1][4][8]
Storage	-20°C	[4][8]
Stability	≥ 4 years when stored at -20°C	[8]

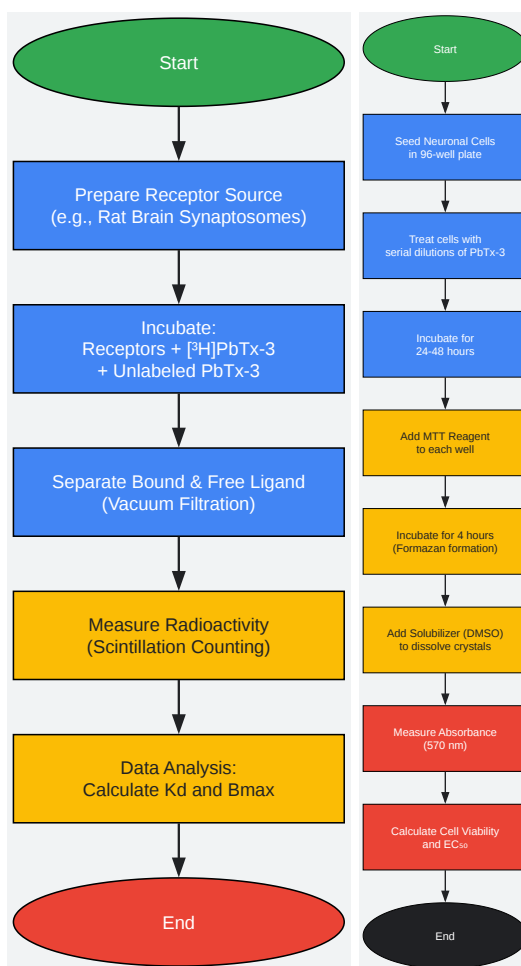
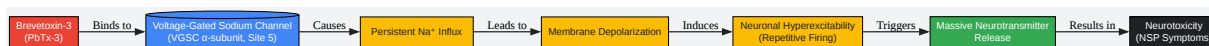
Mechanism of Action: Targeting Voltage-Gated Sodium Channels

The primary neurotoxic effects of **Brevetoxin-3** are exerted through its specific, high-affinity binding to neurotoxin receptor site 5 on the alpha-subunit of voltage-gated sodium channels (VGSCs) in excitable cells like neurons.[1][4][5][10] This interaction fundamentally alters the channel's gating properties, leading to uncontrolled neuronal firing and neurotoxicity.[1]

The key consequences of PbTx-3 binding are:

- **Shift in Activation Voltage:** The voltage threshold required to open the channel is shifted to more negative membrane potentials, meaning channels can open at the normal resting potential.[1][6][10]
- **Prolonged Mean Open Time:** The channel remains in its open, ion-conducting state for a significantly longer duration.[8][10]
- **Inhibition of Inactivation:** The channel's natural inactivation mechanism is impaired, preventing it from closing properly.[1][8][10]

These combined effects result in a persistent influx of sodium ions (Na^+), leading to membrane depolarization, neuronal hyperexcitability, and massive neurotransmitter release.[1][5][10]



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References

- 1. Brevetoxin 3 (PbTx-3)|High-Purity Reference Standard [benchchem.com]

- 2. Brevetoxin - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. marinechem.alfa-chemistry.com [marinechem.alfa-chemistry.com]
- 5. Marine biotoxins [fao.org]
- 6. Brevetoxin-3 (PbTx-3) and its derivatives modulate single tetrodotoxin-sensitive sodium channels in rat sensory neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. PbTx 3 | C50H72O14 | CID 46886835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. caymanchem.com [caymanchem.com]
- 9. Brevetoxin-3 | CymitQuimica [cymitquimica.com]
- 10. benchchem.com [benchchem.com]
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